

Publish Comparison Guide: C₂₂H₂₄ClN₅ Structure-Activity Relationship (SAR) Studies

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Compound of Interest

Compound Name: C₂₂H₂₄ClN₅

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Executive Summary

C₂₂H₂₄ClN₅ is a synthetic triazolobenzodiazepine derivative, structurally distinct from the clinical standard Alprazolam (Xanax) by the substitution of the C-1 methyl group with a basic 2-(diethylamino)ethyl side chain.^[1] This modification shifts the physicochemical profile from a purely lipophilic anxiolytic to a basic, amphiphilic ligand, potentially altering bioavailability, receptor residence time, and water solubility.

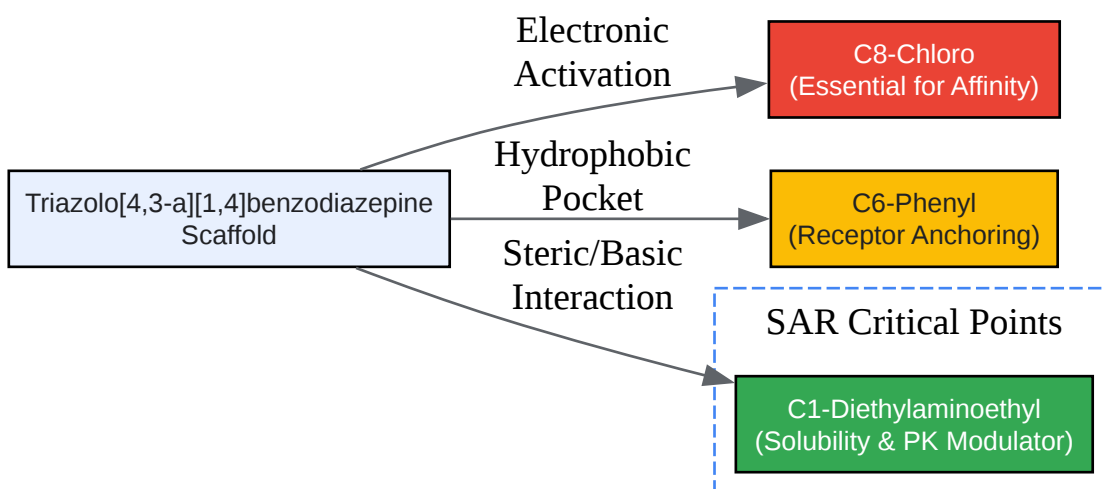
This guide analyzes the SAR implications of this C-1 expansion, comparing its pharmacophore against Alprazolam, Adinazolam, and the research compound U-43,465.^[1]

Chemical Identity & Structural Logic Molecule Specification

- IUPAC Name: 1-[2-(diethylamino)ethyl]-8-chloro-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine^[1]
- Molecular Formula: C₂₂H₂₄ClN₅^[1]
- Molecular Weight: 393.91 g/mol ^[1]

- Core Scaffold: 1,4-Benzodiazepine fused with a 1,2,4-triazole ring.[1][2][3]
- Key Substituents:
 - C-8 Position: Chlorine (Electron-withdrawing, essential for GABA-A affinity).[1]
 - C-6 Position: Phenyl ring (Pi-stacking interaction with receptor).[1]
 - C-1 Position: 2-(Diethylamino)ethyl (The variable region defining this specific analog).[1]

Structural Diagram (Graphviz)



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Figure 1: Pharmacophore decomposition of $C_{22}H_{24}ClN_5$ highlighting the critical C-1 modification compared to standard benzodiazepines.[1]

Structure-Activity Relationship (SAR) Analysis

The biological activity of triazolobenzodiazepines is governed by the ability to bind the Benzodiazepine Binding Site (BBS) on the GABA-A receptor (interface of α and γ subunits).[1]

The C-1 Substituent Effect

The primary deviation in $C_{22}H_{24}ClN_5$ is the amino-alkyl extension at position 1.[1]

- Alprazolam (Reference): Contains a Methyl group.^{[1][4]} High lipophilicity (LogP ~2.1), rapid BBB penetration, but low aqueous solubility.^[1]
- C₂₂H₂₄ClN₅ (Target): Contains a Diethylaminoethyl group.^{[1][5]}
 - Basicity: The tertiary amine (pK_a ~9.^[1]0) introduces a protonatable center, significantly increasing aqueous solubility at physiological pH compared to neutral benzodiazepines.^[1]
 - Receptor Interaction: Early SAR studies (Hester et al.) suggest that while small alkyl groups (methyl) are optimal for steric fit in the lipophilic pocket, larger basic groups can retain affinity if the side chain is flexible enough to fold away or interact with auxiliary residues (e.g., acidic residues near the binding pocket entrance).^[1]
 - Metabolic Stability: The diethylamino group is a target for N-dealkylation, potentially acting as a "prodrug-like" feature or generating active metabolites (similar to how Adinazolam is metabolized to N-desmethyadinazolam).^[1]

Electronic Effects (C-8 & C-6)

- C-8 Chlorine: The electronegative chlorine is non-negotiable for high potency.^[1] Replacing it with hydrogen or electron-donating groups drastically reduces affinity.^[1]
- C-6 Phenyl: Provides essential pi-pi stacking interactions within the receptor's aromatic cage (likely involving Phenylalanine/Tyrosine residues).^[1]

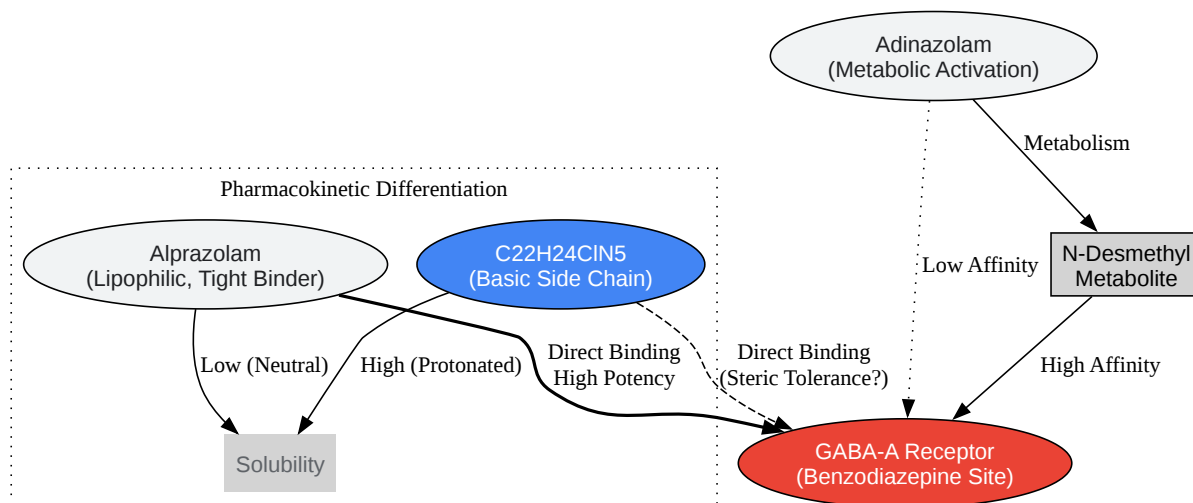
Comparative Performance: C₂₂H₂₄ClN₅ vs. Alternatives

This table contrasts C₂₂H₂₄ClN₅ with clinically established and research-grade alternatives.

Feature	C ₂₂ H ₂₄ ClN ₅ (Target)	Alprazolam (Standard)	Adinazolam (Prodrug)	U-43,465 (Research)
C-1 Substituent	2-(Diethylamino)ethyl	Methyl	(Dimethylamino)methyl	2-(Dimethylamino)ethyl
Formula	C ₂₂ H ₂₄ ClN ₅	C ₁₇ H ₁₃ ClN ₄	C ₁₉ H ₁₈ ClN ₅	C ₂₀ H ₂₀ ClN ₅
Solubility (pH 7.4)	High (Amphiphilic)	Low (Lipophilic)	Moderate	High
Receptor Affinity (K _i)	Moderate to High (nM range)*	High (<1 nM)	Moderate (Prodrug)	High
Primary Utility	Research (Solubility probe)	Anxiolytic (Clinical)	Antidepressant/Anxiolytic	Research Tool
Metabolic Pathway	N-deethylation	Hydroxylation	N-demethylation	N-demethylation

*Affinity estimated based on homologous series data from Hester et al.

Mechanistic Comparison Diagram



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Figure 2: Binding and pharmacokinetic differentiation.[1] C₂₂H₂₄ClN₅ offers a solubility advantage via its basic side chain, unlike the neutral Alprazolam.

Experimental Protocols

To validate the activity of C₂₂H₂₄ClN₅, the following self-validating protocols are recommended.

Protocol A: Competitive Radioligand Binding Assay

Objective: Determine the affinity (K_i) of C₂₂H₂₄ClN₅ for the GABA-A benzodiazepine site.[1]

- Membrane Preparation:
 - Homogenize rat cerebral cortex in 50 mM Tris-citrate buffer (pH 7.4).[1]
 - Centrifuge at 20,000 x g for 20 mins; wash pellet 3 times to remove endogenous GABA.

- Incubation:
 - Ligand: [³H]-Flumazenil (Antagonist) or [³H]-Flunitrazepam (Agonist) at 1 nM.[\[1\]](#)
 - Competitor: C₂₂H₂₄ClN₅ (Concentration range: 10⁻¹⁰ M to 10⁻⁵ M).[\[1\]](#)
 - Non-Specific Control: 10 μM Diazepam.[\[1\]](#)
 - Incubate at 4°C for 90 minutes.
- Filtration:
 - Rapidly filter through GF/B glass fiber filters using a cell harvester.[\[1\]](#)
 - Wash 3x with ice-cold buffer.[\[1\]](#)
- Analysis:
 - Measure radioactivity via liquid scintillation counting.[\[1\]](#)
 - Calculate IC₅₀ and convert to K_i using the Cheng-Prusoff equation:
[\[1\]](#)

Protocol B: Solubility & LogD Determination

Objective: Quantify the physicochemical advantage of the C-1 basic side chain.

- Buffer Preparation: Prepare Phosphate Buffered Saline (PBS) at pH 7.4.[\[1\]](#)
- Saturation: Add excess C₂₂H₂₄ClN₅ solid to 1 mL buffer. Shake at 25°C for 24 hours.
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification:
 - Analyze supernatant via HPLC-UV (254 nm).[\[1\]](#)
 - Compare peak area against a standard curve of dissolved compound in DMSO.[\[1\]](#)

- Expectation: $C_{22}H_{24}ClN_5$ should show >100-fold higher solubility than Alprazolam due to amine protonation.[1]

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